

Efficacy of Orthosulfamuron in ready-mix formulations with other herbicides

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Efficacy of Orthosulfamuron in Ready-Mix Formulations: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efficacy of **Orthosulfamuron** in readymix formulations with other herbicides, supported by experimental data. The information is intended to assist researchers and scientists in evaluating the performance of these formulations for weed management in agricultural systems, primarily focusing on transplanted rice.

Comparative Efficacy of Orthosulfamuron Ready-Mix Formulations

Orthosulfamuron, a sulfonylurea herbicide, is often formulated in ready-mixes with other herbicides to broaden the spectrum of weed control. The most common combinations include **Orthosulfamuron** with Pretilachlor and **Orthosulfamuron** with Bensulfuron-methyl. These formulations are primarily used for pre-emergence or early post-emergence weed control in transplanted rice.

Orthosulfamuron + Pretilachlor







This ready-mix formulation combines the acetolactate synthase (ALS) inhibiting action of **Orthosulfamuron** with the fatty acid synthesis inhibition of Pretilachlor, providing a dual mode of action against a wide range of weeds.

Performance Data:

Field trials have consistently demonstrated the high efficacy of **Orthosulfamuron** + Pretilachlor in controlling major weeds in transplanted rice, including grasses, sedges, and broadleaf weeds.



Treatment	Application Rate (g a.i./ha)	Weed Control Efficiency (%)	Weed Biomass Reduction (%)	Rice Grain Yield (t/ha)	Reference
Orthosulfamu ron 0.6% + Pretilachlor 6% GR	60 + 600	95-96	95-96	5.2	[1]
Orthosulfamu ron 0.6% + Pretilachlor 6% GR	70 + 700	95-96	95-96	5.3	[1]
Sole Orthosulfamu ron 50% WG	75	-	-	4.8	[1]
Sole Pretilachlor 50% EC	750	-	-	4.7	[1]
Bensulfuron- methyl 0.6% + Pretilachlor 6% GR	60 + 600	94-95	94-95	5.1	[1]
Hand Weeding (Twice)	-	-	-	5.4	
Unweeded Control	-	0	0	3.2	[1]

Key Findings:

• The ready-mix of **Orthosulfamuron** + Pretilachlor at 60 + 600 g/ha and 70 + 700 g/ha provided excellent control of a wide range of weeds, with 95-96% reduction in total weed biomass.[1]



- This formulation resulted in a significant yield advantage of 9.4-11.0% compared to the sole applications of either **Orthosulfamuron** or Pretilachlor.[1]
- The performance of **Orthosulfamuron** + Pretilachlor was comparable to the standard check of Bensulfuron-methyl + Pretilachlor.[1]

Orthosulfamuron + Bensulfuron-methyl

This combination leverages two ALS inhibitors to provide robust control of sedges and broadleaf weeds.

Performance Data:



Treatment	Application Rate (g a.i./ha)	Weed Control Efficiency (%)	Weed Biomass Reduction (%)	Rice Grain Yield (t/ha)	Reference
Sequential application of Pyrazosulfuro n-ethyl fb Orthosulfamu ron and Butachlor + Propanil	-	46-98	43-95	-	[2]
Sequential application of Pyrazosulfuro n-ethyl fb Orthosulfamu ron fb 2,4-D amine	-	-	-	-	[2]
Hand Weeding (Twice)	-	-	-	-	
Unweeded Control	-	0	0	-	_

Key Findings:

Sequential application of a pre-emergence herbicide like Pyrazosulfuron-ethyl followed by a
post-emergence application of Orthosulfamuron and another herbicide like Butachlor +
Propanil has been shown to be highly effective, controlling weeds by 46-98% in terms of
density and 43-95% in terms of biomass.[2]

Experimental Protocols



The data presented in this guide is based on field experiments conducted under standard agricultural research methodologies.

General Experimental Design

- Design: Randomized Complete Block Design (RCBD) with three or four replications.
- Plot Size: Varies by study, typically ranging from 20 to 50 square meters.
- Crop: Transplanted rice (varieties specified in individual studies).
- Weed Management: Treatments are applied at specified rates and timings (pre-emergence or early post-emergence). Control plots (hand-weeded and unweeded) are included for comparison.

Herbicide Application

- Pre-emergence (PE): Herbicides are typically applied within 3-5 days after transplanting (DAT).
- Early Post-emergence (EPOE): Herbicides are generally applied between 10-15 DAT.
- Application Method: Uniform spraying using a knapsack sprayer with a specified nozzle type and water volume.

Data Collection and Analysis

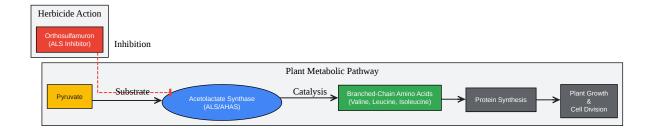
- Weed Density and Biomass: Weed counts and dry weight are recorded from randomly selected quadrats within each plot at specified intervals (e.g., 30, 60, and 90 DAT).
- Weed Control Efficiency (WCE): Calculated using the formula: WCE (%) = [(WDC WDT) / WDC] x 100, where WDC is the weed dry matter in the unweeded control plot and WDT is the weed dry matter in the treated plot.
- Crop Yield: Grain yield is recorded from the net plot area at harvest and typically adjusted to a standard moisture content.



Statistical Analysis: Data are subjected to Analysis of Variance (ANOVA), and treatment
means are compared using appropriate statistical tests (e.g., Duncan's Multiple Range Test
or Fisher's LSD) at a significance level of p ≤ 0.05.

Mode of Action and Experimental Workflow Signaling Pathway of ALS Inhibitor Herbicides

Orthosulfamuron and Bensulfuron-methyl belong to the sulfonylurea class of herbicides that act by inhibiting the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[3] This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. Inhibition of ALS leads to a deficiency of these essential amino acids, which in turn halts protein synthesis and cell division, ultimately causing plant death.



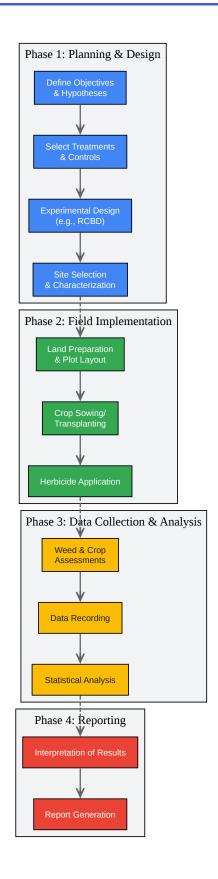
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Caption: Mode of action of **Orthosulfamuron** as an ALS inhibitor.

Experimental Workflow for Herbicide Efficacy Trial

The following diagram outlines the typical workflow for conducting a field trial to evaluate the efficacy of a new herbicide formulation.





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Caption: Standard workflow for a herbicide efficacy field trial.



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